

Valerenic Acid: A Comprehensive Technical Review

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Compound of Interest

Compound Name: *Valvalerenic acid A*

Cat. No.: *B2418958*

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Introduction

Valerenic acid, a bicyclic sesquiterpenoid, is a key bioactive constituent of the volatile oil derived from the roots of the *Valeriana officinalis* plant.[1] For centuries, valerian preparations have been utilized in traditional medicine for their sedative and anxiolytic properties.[2] Modern scientific investigation has increasingly focused on valerenic acid as a primary contributor to these pharmacological effects, centering on its modulation of the γ -aminobutyric acid (GABA) system, the principal inhibitory neurotransmitter system in the central nervous system.[3] This technical guide provides an in-depth review of the current literature on valerenic acid, encompassing its biosynthesis, chemical characteristics, pharmacological activity, preclinical and clinical findings, and analytical methodologies. The information is presented to support further research and drug development endeavors.

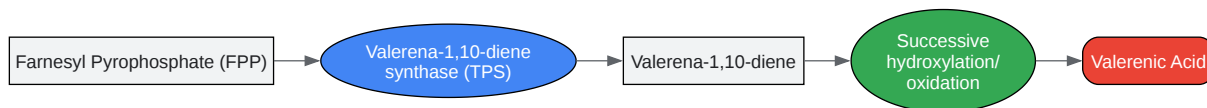
Chemical and Physical Properties

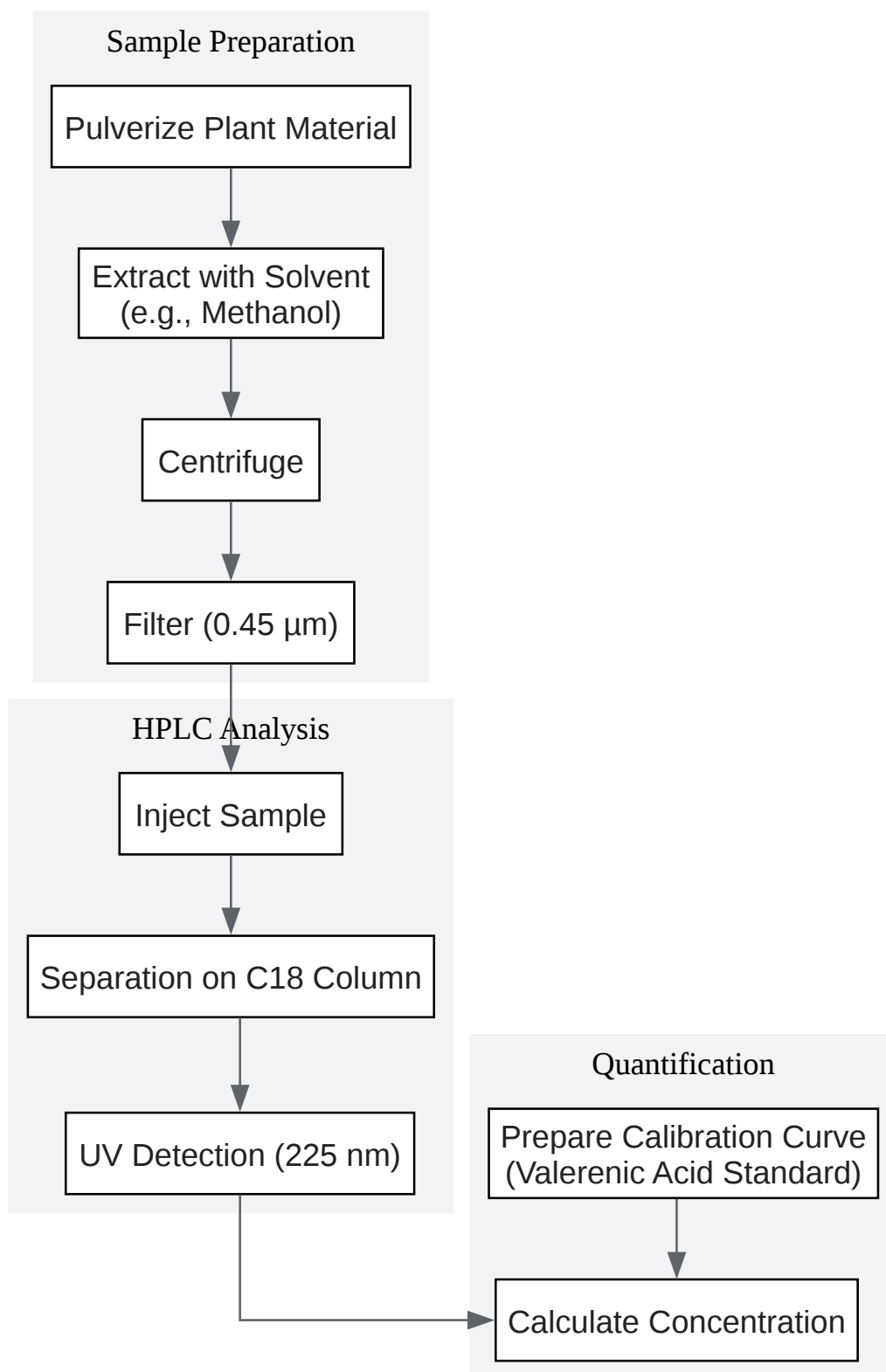
Valerenic acid is chemically described as (E)-3-[(4S,7R,7aR)-3,7-dimethyl-2,4,5,6,7,7a-hexahydro-1H-inden-4-yl]-2-methylprop-2-enoic acid.[1] It is a monocarboxylic acid and a constituent of the essential oil of the Valerian plant.[1][4]

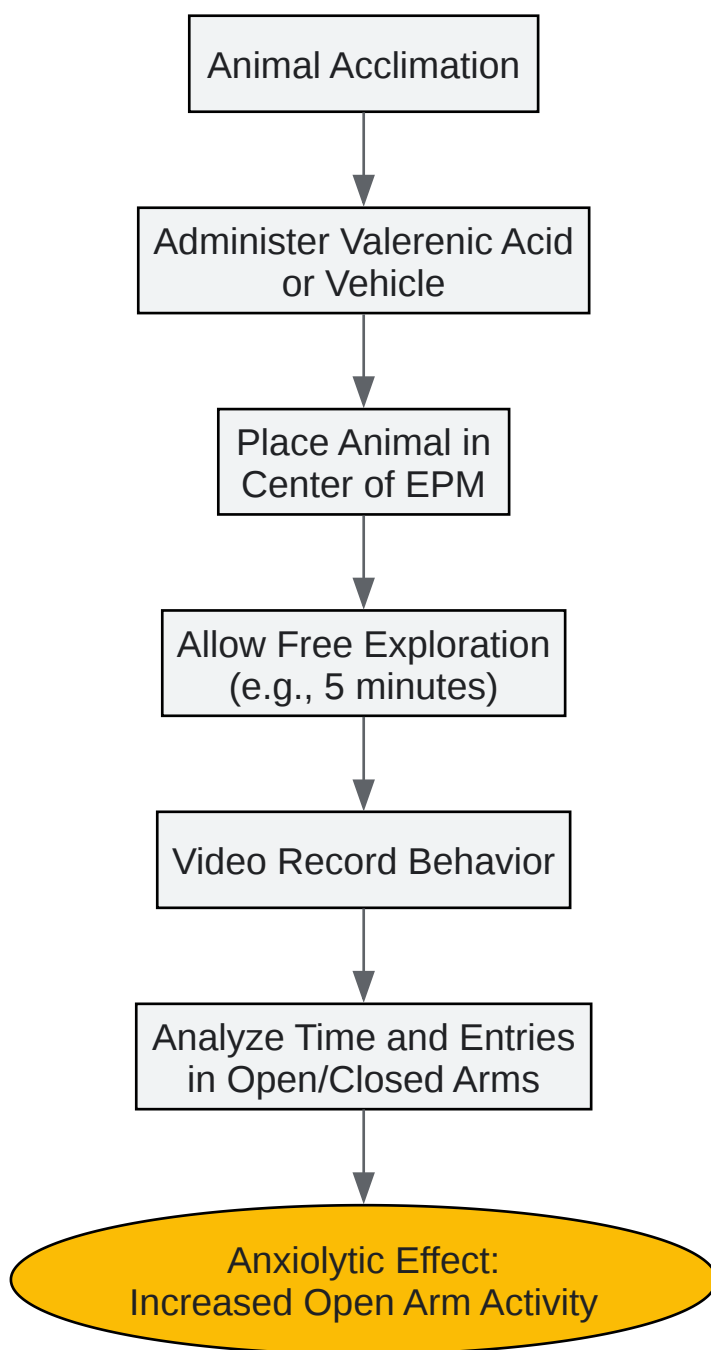
Property	Value	Source
Molecular Formula	C ₁₅ H ₂₂ O ₂	[1]
Molecular Weight	234.33 g/mol	[5]
CAS Number	3569-10-6	[5]
Appearance	Solid	[6]
logP _{oct/wat} (Octanol/Water Partition Coefficient)	3.790	[5]
Water Solubility (log ₁₀ WS)	-3.97 mol/l	[5]
pKa	Not explicitly found in searches	
Melting Point	Not explicitly found in searches	
Boiling Point	Not explicitly found in searches	

Biosynthesis of Valerenic Acid

The biosynthesis of valerenic acid in *Valeriana officinalis* follows the mevalonate (MVA) pathway.[7] The process begins with the cyclization of farnesyl pyrophosphate (FPP) to form valerena-1,10-diene, a reaction catalyzed by a sesquiterpene synthase.[7][8] Subsequent hydroxylation and oxidation reactions at one of the terminal methyl groups of the isobutenyl side chain lead to the formation of valerenic acid.[7][8] An alternative pathway can lead to the formation of valeranone through internal ring formation and hydroxylation/reduction.[7][8]







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